

Solubility of Amidinothiourea in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Guanylthiourea

Cat. No.: B104047

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This technical guide provides a comprehensive overview of the solubility of amidinothiourea in various organic solvents. The data presented is crucial for professionals in drug development and chemical synthesis, where amidinothiourea serves as a key intermediate. This document summarizes quantitative solubility data, details experimental protocols for solubility determination, and provides a visual representation of the experimental workflow.

Core Concepts in Solubility

The solubility of a solid compound in a liquid solvent is a critical physicochemical property that dictates its behavior in various chemical processes, including reaction kinetics, purification, and formulation. The principle of "like dissolves like" is a fundamental concept, suggesting that polar solutes tend to dissolve in polar solvents, and non-polar solutes in non-polar solvents. However, the actual solubility is a complex interplay of factors including solute-solvent interactions, solvent-solvent interactions, temperature, and pressure.

For amidinothiourea, a compound with both polar (amino and thiourea groups) and non-polar characteristics, its solubility can vary significantly across different organic solvents. Understanding these solubility profiles is essential for optimizing reaction conditions, developing effective purification strategies like recrystallization, and formulating pharmaceutical products.

Quantitative Solubility Data

The following table summarizes the mole fraction solubility (x) of amidinothiourea in a range of organic solvents at various temperatures, as determined by the isothermal saturation method.

[\[1\]](#)[\[2\]](#)[\[3\]](#)

Solvent	Temperature (K)	Mole Fraction Solubility (10 ³ * x)
N-methyl-2-pyrrolidone (NMP)	283.15	11.85
	293.15	15.42
	303.15	20.01
	313.15	25.89
	323.15	33.45
Acetone	283.15	8.56
	293.15	10.92
	303.15	13.89
	313.15	17.65
	323.15	22.41
1,4-Dioxane	283.15	6.23
	293.15	7.89
	303.15	9.98
	313.15	12.61
	323.15	15.89
Methanol	283.15	5.12
	293.15	6.45
	303.15	8.11
	313.15	10.19
	323.15	12.78
Ethanol	283.15	3.98
	293.15	4.99
	303.15	6.25

313.15	7.82	
323.15	9.77	
Acetonitrile	283.15	3.45
293.15	4.31	
303.15	5.38	
313.15	6.71	
323.15	8.34	
1-Propanol	283.15	3.01
293.15	3.75	
303.15	4.68	
313.15	5.82	
323.15	7.24	
Ethyl Acetate	283.15	2.56
293.15	3.19	
303.15	3.97	
313.15	4.93	
323.15	6.11	
2-Propanol	283.15	2.22
293.15	2.76	
303.15	3.43	
313.15	4.25	
323.15	5.27	
1-Butanol	283.15	1.98
293.15	2.45	

303.15	3.04	
313.15	3.76	
323.15	4.65	
Toluene	283.15	0.45
293.15	0.58	
303.15	0.74	
313.15	0.95	
323.15	1.21	
Cyclohexane	283.15	0.12
293.15	0.16	
303.15	0.22	
313.15	0.29	
323.15	0.38	

Qualitative Solubility:

- Soluble in: Methanol.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Slightly soluble in: Water (approximately 3%).[\[4\]](#)
- Insoluble in: Benzene, Toluene, and other BTX solvents.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Experimental Protocol: Isothermal Saturation Method

The following is a detailed protocol for determining the solubility of amidinothiourea in an organic solvent using the isothermal saturation method. This method involves allowing a supersaturated solution to reach equilibrium at a constant temperature, followed by the analysis of the saturated liquid phase.

Materials and Equipment:

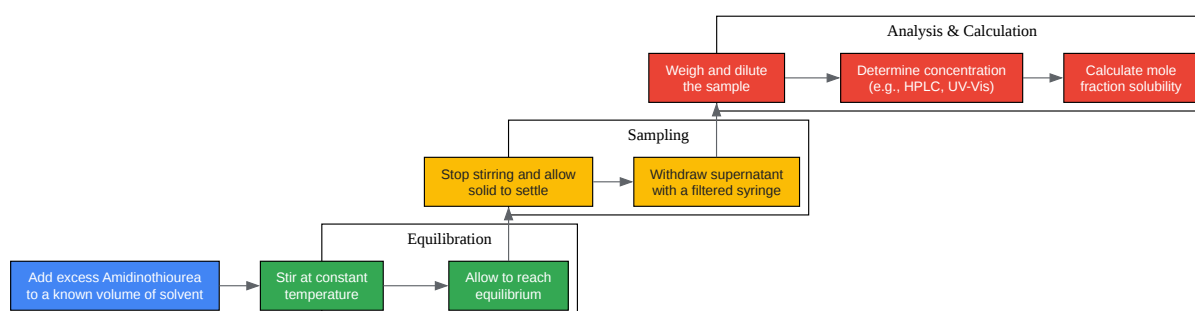
- Amidinothiourea (solute)
- Organic solvent of interest
- Jacketed glass vessel with a magnetic stirrer
- Thermostatic water bath
- Calibrated thermometer or temperature probe
- Analytical balance
- Syringe with a filter (e.g., 0.45 μm PTFE)
- Volumetric flasks
- Analytical instrument for concentration determination (e.g., UV-Vis spectrophotometer, HPLC)

Procedure:

- **Preparation:** Add an excess amount of solid amidinothiourea to a known volume of the organic solvent in the jacketed glass vessel. The presence of undissolved solid is crucial to ensure that the solution remains saturated throughout the experiment.
- **Equilibration:** Place the vessel in the thermostatic water bath set to the desired temperature. Stir the mixture vigorously using the magnetic stirrer to facilitate dissolution and ensure a homogeneous solution. Allow the mixture to equilibrate for a sufficient period (typically several hours) to ensure that the dissolution equilibrium is reached. The required time may vary depending on the solvent and temperature.
- **Phase Separation:** Once equilibrium is achieved, stop the stirring and allow the undissolved solid to settle at the bottom of the vessel. It is critical to maintain the constant temperature during this phase.

- **Sampling:** Carefully withdraw a sample of the clear supernatant (the saturated solution) using a pre-heated or pre-cooled syringe to the experimental temperature to avoid any change in solubility during sampling. The syringe should be fitted with a filter to prevent any solid particles from being drawn into the sample.
- **Analysis:** Accurately weigh the collected sample and then dilute it with a suitable solvent in a volumetric flask. Determine the concentration of amidinothiourea in the diluted sample using a pre-calibrated analytical method, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).
- **Calculation:** Calculate the mole fraction solubility of amidinothiourea in the solvent at the given temperature based on the determined concentration and the masses of the solute and solvent in the sample.
- **Repeatability:** Repeat the experiment at different temperatures to obtain a solubility curve.

Experimental Workflow for Solubility Determination



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Caption: Experimental workflow for determining the solubility of amidinothiourea.

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